

An In-depth Technical Guide to Benzisothiazolinone: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Benzisothiazolinone*

Cat. No.: *B019022*

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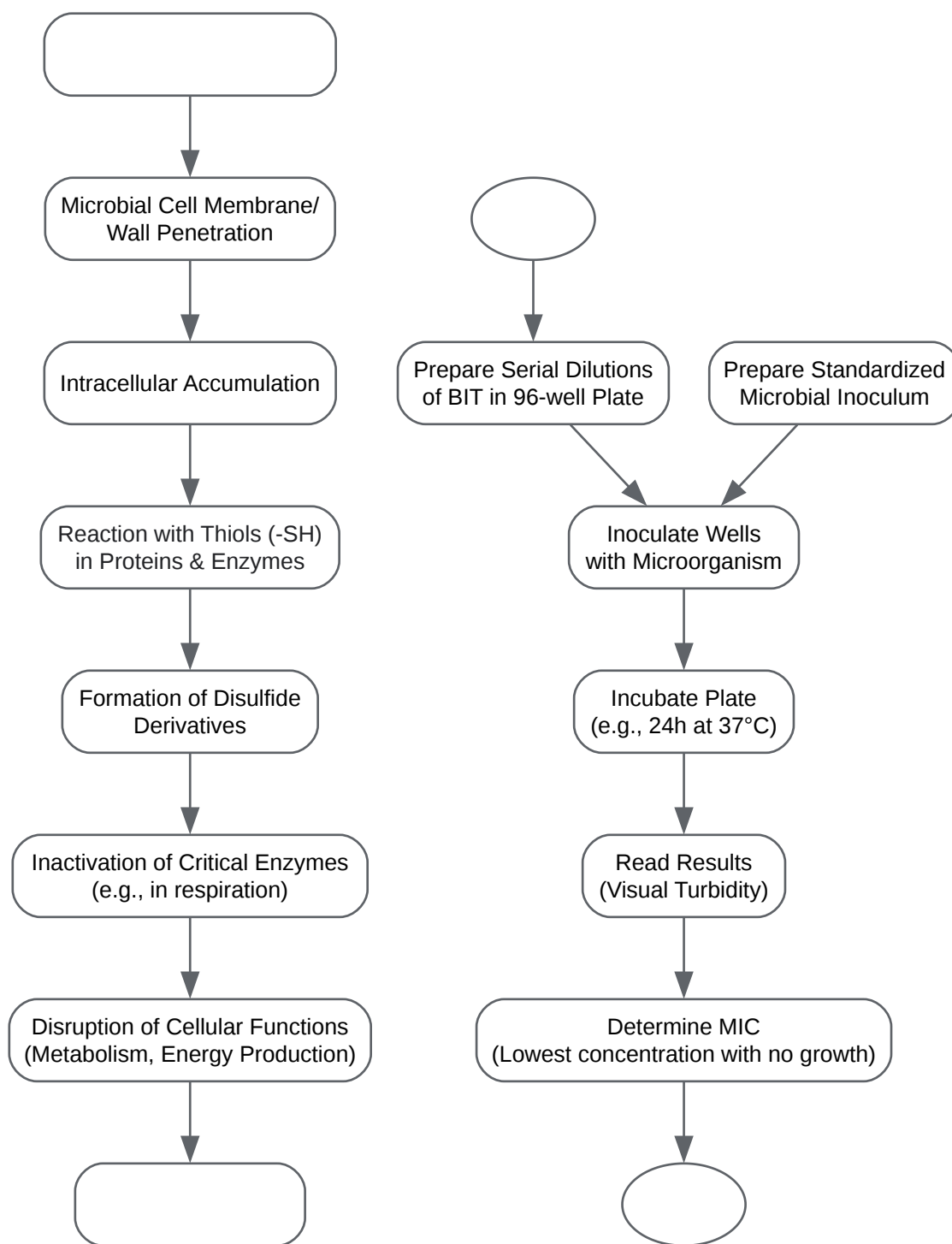
For Researchers, Scientists, and Drug Development Professionals

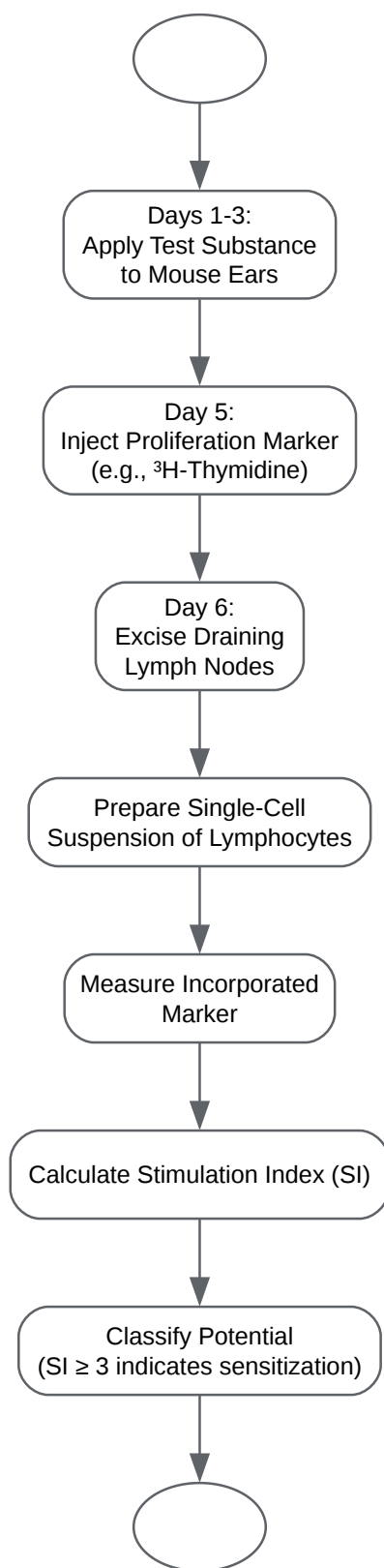
Abstract

Benzisothiazolinone (BIT) is a synthetic, heterocyclic organic compound widely utilized as a broad-spectrum antimicrobial agent in a multitude of industrial and consumer products.^{[1][2]} Its efficacy against a wide range of bacteria, fungi, and yeasts makes it a common preservative in water-based formulations such as paints, adhesives, cleaning agents, and in some regions, personal care products.^{[1][3]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, antimicrobial mechanism of action, toxicological profile, and key applications of Benzisothiazolinone. Detailed experimental protocols for assessing its antimicrobial efficacy and skin sensitization potential are also presented, along with graphical representations of key pathways and workflows to facilitate a deeper understanding for research and development professionals.

Chemical Structure and Physicochemical Properties

Benzisothiazolinone is characterized by a benzene ring fused to an isothiazole ring.^[4] Its chemical identity and core physicochemical properties are summarized below.





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References

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